

Personal protective equipment for handling 5-tert-Butyl-m-xylene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-tert-Butyl-m-xylene

Cat. No.: B1265441

[Get Quote](#)

Essential Safety and Handling Guide for 5-tert-Butyl-m-xylene

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **5-tert-Butyl-m-xylene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Chemical Properties and Exposure Limits

A clear understanding of the physicochemical properties and occupational exposure limits of **5-tert-Butyl-m-xylene** is fundamental for its safe handling. The following table summarizes key quantitative data for this compound. Since specific occupational exposure limits for **5-tert-Butyl-m-xylene** are not established, the limits for xylene isomers are provided as a conservative reference.

Property	Value
Molecular Formula	C ₁₂ H ₁₈
Molecular Weight	162.27 g/mol
Appearance	Colorless liquid
Boiling Point	207-209 °C / 405-408 °F at 1013 hPa[1][2]
Melting Point	-22 °C / -8 °F[1][2]
Flash Point	68 °C / 154.4 °F (closed cup)[1]
Vapor Pressure	0.4 hPa at 20 °C[1][2]
Density	0.86 g/cm ³ at 20 °C[1]
OSHA PEL (Xylene)	100 ppm (435 mg/m ³) - 8-hour TWA[3][4][5]
NIOSH REL (Xylene)	100 ppm (435 mg/m ³) - 10-hour TWA; 150 ppm (655 mg/m ³) - STEL[3][4][5]
ACGIH TLV (Xylene)	100 ppm (434 mg/m ³) - 8-hour TWA; 150 ppm (651 mg/m ³) - STEL[5]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment is the first line of defense against chemical exposure. The following PPE is mandatory when handling **5-tert-Butyl-m-xylene**:

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required. A face shield should be worn in situations where splashing is a significant risk.
- Skin Protection:
 - Gloves: Chemical-resistant gloves are mandatory. While specific breakthrough times for **5-tert-Butyl-m-xylene** are not readily available, nitrile or viton gloves are recommended for

handling aromatic hydrocarbons. Always inspect gloves for any signs of degradation or perforation before use and replace them immediately if contamination is suspected.

- Laboratory Coat: A flame-resistant lab coat should be worn and fully buttoned.
- Protective Clothing: Full-length pants and closed-toe shoes are required.
- Respiratory Protection: All handling of **5-tert-Butyl-m-xylene** should be conducted in a certified chemical fume hood to minimize inhalation exposure. If work must be performed outside of a fume hood, a risk assessment should be conducted to determine the need for respiratory protection, and an appropriate respirator should be selected in consultation with environmental health and safety professionals.

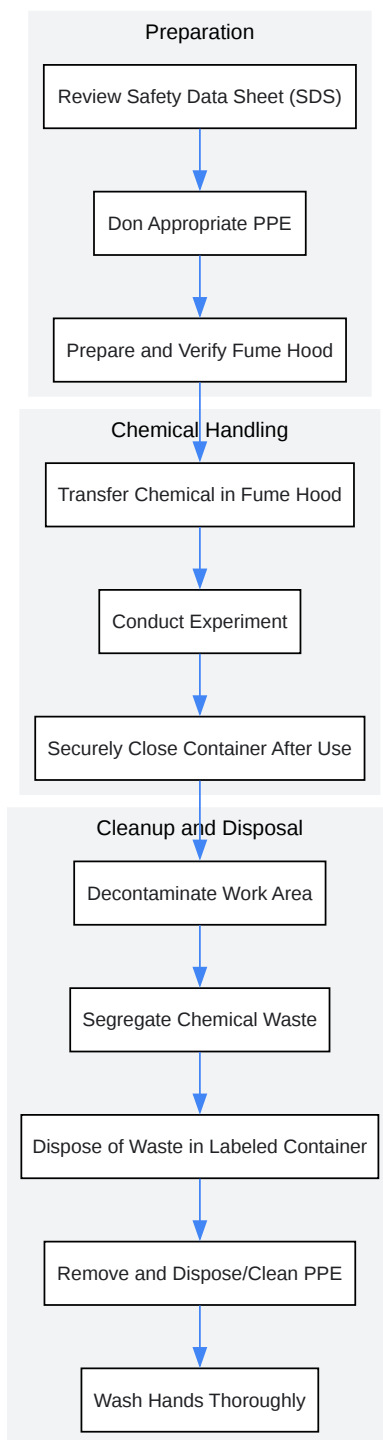
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental protection.

Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **5-tert-Butyl-m-xylene**, from preparation to the completion of the experimental work.

Safe Handling Workflow for 5-tert-Butyl-m-xylene



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **5-tert-Butyl-m-xylene**.

Experimental Protocols

General Handling and Storage:

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS) for **5-tert-Butyl-m-xylene**. Ensure that a certified chemical fume hood is available and functioning correctly. Don all required personal protective equipment.
- Handling:
 - All transfers and manipulations of **5-tert-Butyl-m-xylene** should be performed inside a chemical fume hood to control vapor exposure.
 - Avoid direct contact with skin, eyes, and clothing.
 - Keep the container tightly closed when not in use.
 - Keep away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.^[1]
 - Ensure adequate ventilation in the storage area.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
 - Containers should be clearly labeled with the chemical name and associated hazards.

Spill Response:

- Small Spills: In the event of a small spill inside a chemical fume hood, absorb the material with an inert absorbent (e.g., vermiculite, dry sand). Place the contaminated absorbent into a sealed, labeled container for hazardous waste disposal.
- Large Spills: For large spills, evacuate the area and contact the institution's emergency response team.

Disposal Plan:

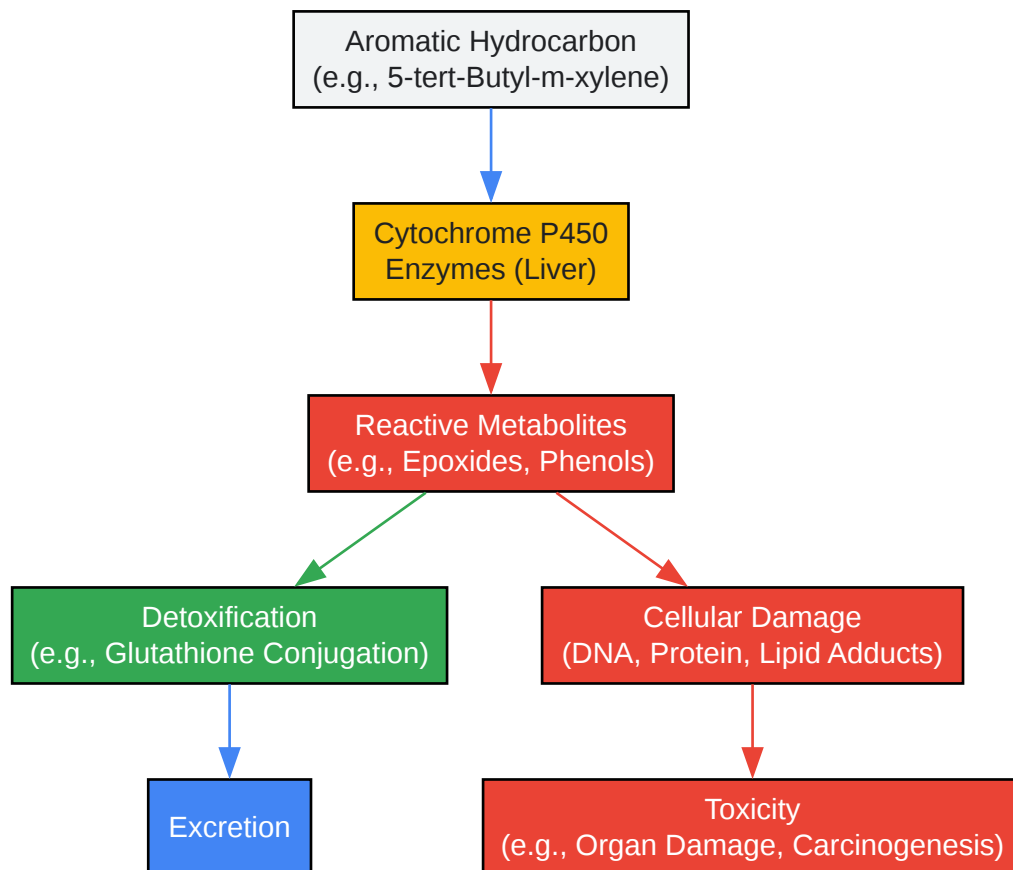
- **Waste Collection:** Collect all waste containing **5-tert-Butyl-m-xylene** in a dedicated, properly labeled, and sealed hazardous waste container. The container should be compatible with aromatic hydrocarbons.
- **Waste Segregation:** Do not mix with incompatible waste streams.
- **Disposal:** Dispose of the hazardous waste through the institution's designated hazardous waste management program. All disposal activities must comply with local, state, and federal regulations.

Toxicological Information

While the toxicological properties of **5-tert-Butyl-m-xylene** have not been fully investigated, it is classified as a skin and eye irritant.^[6] Based on the general understanding of aromatic hydrocarbon toxicity, exposure can lead to various health effects. The primary routes of exposure are inhalation, skin contact, and ingestion.^[7]

The following diagram illustrates a generalized signaling pathway for the toxicity of aromatic hydrocarbons. It is important to note that this is a representative model and the specific metabolic pathways for **5-tert-Butyl-m-xylene** may vary.

Generalized Toxicity Pathway of Aromatic Hydrocarbons



[Click to download full resolution via product page](#)

Caption: Generalized metabolic activation and toxicity pathway for aromatic hydrocarbons.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-tert-Butyl-m-xylene for synthesis 98-19-1 [sigmaaldrich.com]

- 2. 5-tert-Butyl-m-xylene - Wikipedia [en.wikipedia.org]
- 3. XYLENE, ALL ISOMERS (DIMETHYLBENZENE) | Occupational Safety and Health Administration [osha.gov]
- 4. nj.gov [nj.gov]
- 5. Xylene - IDLH | NIOSH | CDC [cdc.gov]
- 6. Hydrocarbon Toxicity: Practice Essentials, Pathophysiology, Etiology [emedicine.medscape.com]
- 7. Frontiers | Polycyclic Aromatic Hydrocarbons: Sources, Toxicity, and Remediation Approaches [frontiersin.org]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-tert-Butyl-m-xylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265441#personal-protective-equipment-for-handling-5-tert-butyl-m-xylene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com